

Technical Guide: 2,5-Dimethyl-4-nitropyridine 1-oxide

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Compound of Interest

Compound Name: 2,5-Dimethyl-4-nitropyridine 1-oxide

CAS No.: 21816-42-2

Cat. No.: B189570

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CAS Number: 21816-42-2

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a summary of the currently available technical information for **2,5-Dimethyl-4-nitropyridine 1-oxide**. It should be noted that detailed experimental protocols, extensive quantitative data, and established signaling pathways for this specific isomer are not widely available in the public domain. Much of the available literature focuses on related isomers such as 2,3-dimethyl-4-nitropyridine N-oxide and 3,5-dimethyl-4-nitropyridine 1-oxide.

Core Compound Information

2,5-Dimethyl-4-nitropyridine 1-oxide is a heterocyclic organic compound.^[1] Its structure consists of a pyridine N-oxide ring substituted with two methyl groups at positions 2 and 5, and a nitro group at position 4.

Property	Value	Source
CAS Number	21816-42-2	[1] [2] [3]
Molecular Formula	C ₇ H ₈ N ₂ O ₃	[1] [3]
Molecular Weight	168.15 g/mol	[1] [3]
SMILES	O=--INVALID-LINK-- <chem>C(C)=C1">N+[O-]</chem>	[3]
MDL Number	MFCD00234328	[3]

Experimental Data

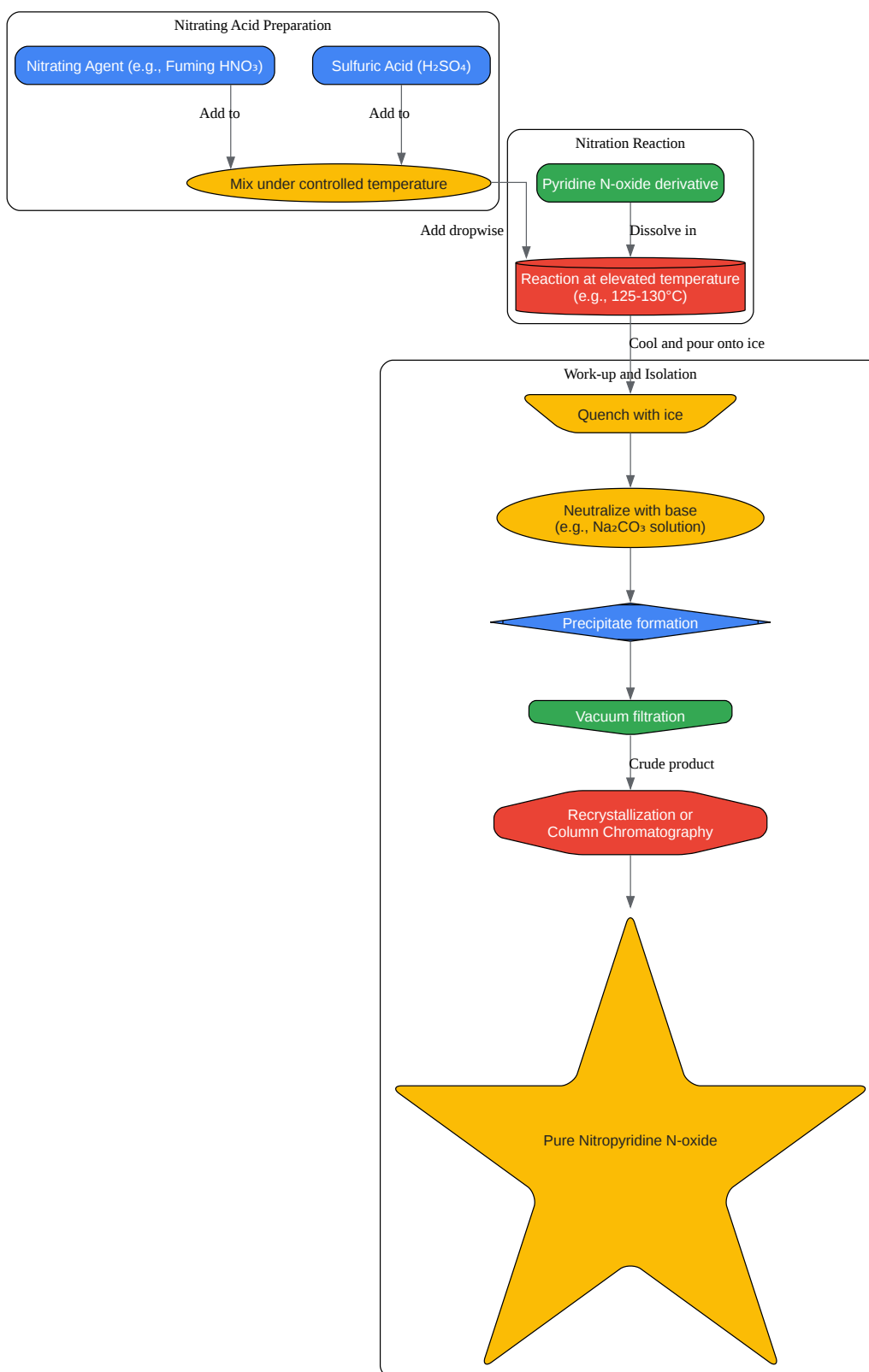
Detailed, peer-reviewed experimental data for **2,5-Dimethyl-4-nitropyridine 1-oxide** is scarce. The following sections outline the type of information that would be pertinent for a comprehensive technical guide, though specific data for this compound is not readily available.

Synthesis

While specific synthesis protocols for **2,5-Dimethyl-4-nitropyridine 1-oxide** are not detailed in the available literature, the synthesis of related nitropyridine N-oxides generally follows two main historical routes:

- **Electrophilic Nitration of Pyridine N-Oxides:** This is the most common method, where a pre-existing pyridine N-oxide is nitrated. The N-oxide group activates the pyridine ring, making it more susceptible to electrophilic attack, typically at the 4-position.[\[4\]](#)
- **N-Oxidation of Nitropyridines:** An alternative method involves the direct oxidation of a nitropyridine at the nitrogen atom of the pyridine ring.[\[4\]](#)

A general workflow for the synthesis of a nitropyridine N-oxide via electrophilic nitration is presented below. Please note, this is a generalized representation and not a specific protocol for **2,5-Dimethyl-4-nitropyridine 1-oxide**.



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Generalized workflow for the synthesis of a nitropyridine N-oxide.

Signaling Pathways and Biological Activity

There is no specific information available in the searched literature regarding the involvement of **2,5-Dimethyl-4-nitropyridine 1-oxide** in any signaling pathways or its specific biological activities. Research on related compounds, such as other nitropyridine derivatives, has explored their potential in various areas of drug discovery, but this cannot be directly extrapolated to the 2,5-dimethyl isomer.

Conclusion

The information available for **2,5-Dimethyl-4-nitropyridine 1-oxide** (CAS 21816-42-2) is currently limited to its basic chemical identifiers. A comprehensive technical guide requires substantial experimental data, which is not present in the public domain for this specific compound. Researchers interested in this molecule may need to perform de novo characterization and experimental studies. Further investigation into proprietary chemical databases or direct contact with chemical suppliers may yield additional, non-public information.

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References

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